

# 2-Butoxyethyl Chloroacetate: Technical Safety & Handling Guide

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## Compound of Interest

Compound Name: 2-Butoxyethyl chloroacetate

CAS No.: 5330-17-6

Cat. No.: B1618674

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## Executive Summary

**2-Butoxyethyl chloroacetate** (also known as Ethylene glycol monobutyl ether chloroacetate) is a specialized alkylating intermediate used primarily in the synthesis of agrochemicals (e.g., Triclopyr) and pharmaceutical building blocks.

Unlike common solvents, this compound combines the lipophilicity of a glycol ether with the high reactivity of an alpha-haloester. This dual nature facilitates rapid dermal absorption, delivering a toxic chloroacetate payload systemically. Consequently, standard laboratory safety protocols are often insufficient. This guide outlines the specific hazard mechanisms, required engineering controls, and the procedure for obtaining a verified SDS.

## Chemical Profile & Identification

Parameter	Data
Chemical Name	2-Butoxyethyl chloroacetate
CAS Number	5330-17-6
Molecular Formula	C <sub>8</sub> H <sub>15</sub> ClO <sub>3</sub>
Molecular Weight	194.66 g/mol
Synonyms	Acetic acid, 2-chloro-, 2-butoxyethyl ester; Ethanol, 2-butoxy-, chloroacetate
Physical State	Colorless to pale yellow liquid
Boiling Point	~253°C (Predicted)
Solubility	Immiscible in water (slow hydrolysis); Soluble in organic solvents

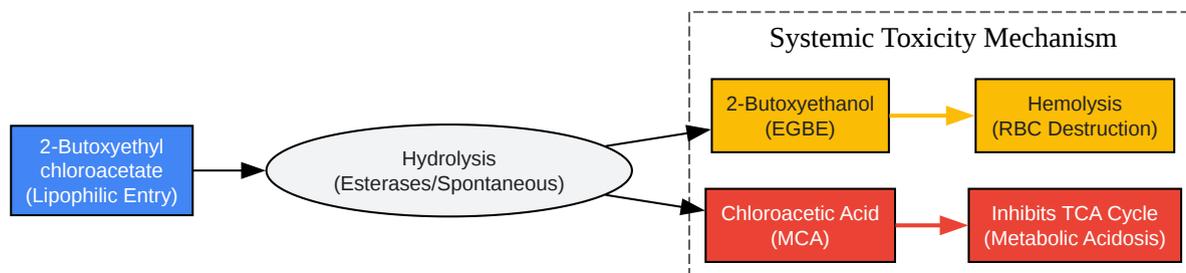
## Hazard Assessment: The "Why" Behind the SDS

To interpret the SDS correctly, one must understand the compound's metabolic fate. Upon contact with biological tissue (skin, lungs, mucosa), **2-Butoxyethyl chloroacetate** undergoes enzymatic or spontaneous hydrolysis, splitting into two distinct toxicophores.

### Metabolic Hydrolysis Pathway

The danger lies in the synergistic toxicity of its metabolites:

- Chloroacetic Acid (MCA): A potent metabolic poison that inhibits the tricarboxylic acid (TCA) cycle, leading to severe metabolic acidosis and organ failure.[\[1\]](#)
- 2-Butoxyethanol (EGBE): A known hemolytic agent that can damage red blood cells and cause kidney injury.



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Figure 1: Metabolic activation pathway of **2-Butoxyethyl chloroacetate** upon absorption.

## Inferred GHS Classification

Note: While specific regulatory harmonized data may be sparse for this niche CAS, the "Precautionary Principle" dictates classifying it based on its moieties.

- Acute Toxicity (Dermal/Oral): Category 3 or 2 (Toxic/Fatal).
- Skin Corrosion/Irritation: Category 1B or 2 (Causes severe burns or irritation).
- Specific Target Organ Toxicity (STOT): Kidney, Liver, Blood (Hemolysis).

## SDS Acquisition & Verification Protocol

For niche intermediates like CAS 5330-17-6, a direct "one-click" download from Google is often unavailable or leads to generic, unverified pages. Use this protocol to ensure data integrity.

## Verified Sources

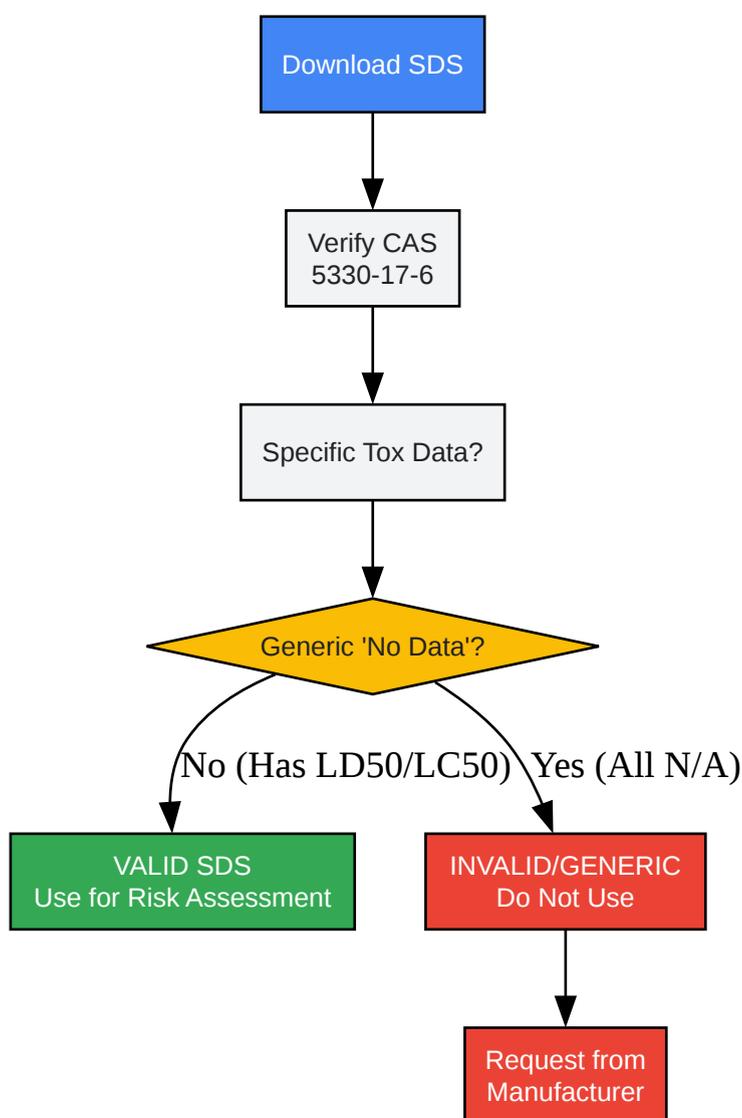
Do not rely on generic "chemical dictionary" sites. Prioritize these sources:

- Primary Manufacturer: If purchasing from a specific vendor (e.g., Alfa Chemistry, TCI, Fisher Scientific), log in to their portal. They are legally required to provide the SDS upon purchase.
- ECHA (European Chemicals Agency): Search the CAS in the ECHA database for Registration Dossiers, which contain the raw toxicological data used to build an SDS.

- PubChem Laboratory Chemical Safety Summary (LCSS): Check the "Safety and Hazards" section for CAS 5330-17-6.

## Verification Logic

When you obtain the document, validate it against the following criteria to ensure it isn't a generic template:



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Figure 2: Decision tree for validating the authenticity of a downloaded SDS.

## Operational Safety Protocol (SOP)

Scope: Handling pure **2-Butoxyethyl chloroacetate** in a research setting.

## Personal Protective Equipment (PPE) Matrix

Standard nitrile gloves are NOT sufficient for prolonged contact with chloroacetate esters due to rapid permeation.

Protection Level	Recommended Material	Rationale
Primary Glove	Silver Shield® / 4H® (Laminate)	Essential. Resists permeation of esters and chlorinated compounds for >4 hours.
Outer Glove	Disposable Nitrile (5 mil)	Protects the inner laminate glove from tears and provides grip.
Body	Tyvek® Lab Coat / Apron	Prevents saturation of clothing (which can hold the chemical against the skin).
Respiratory	Fume Hood (Mandatory)	Volatility is low, but aerosols are highly toxic.

## Safe Handling Workflow

- Engineering: All transfers must occur within a certified chemical fume hood.
- Transfer: Use positive displacement pipettes or glass syringes. Avoid needles (injection risk).
- Decontamination: Have a saturated solution of Sodium Bicarbonate ( $\text{NaHCO}_3$ ) or Dilute Ammonia ready. These nucleophiles rapidly neutralize the alkylating chloroacetate moiety.

## Emergency Response

- Skin Contact: IMMEDIATE flushing with water for 15+ minutes. Do not wait for symptoms (which may be delayed). Remove contaminated clothing immediately (cut it off if necessary to avoid pulling over the face).

- Spill:
  - Evacuate the immediate area.[2][3]
  - Don Silver Shield gloves and SCBA (if volume is large).
  - Absorb with vermiculite or sand.
  - Neutralize waste with dilute ammonia/bicarbonate solution before disposal.

## References

- PubChem.**2-Butoxyethyl chloroacetate** (Compound).[4] National Library of Medicine. Available at: [\[Link\]](#)
- European Chemicals Agency (ECHA).Registration Dossier: Chloroacetic acid esters. Available at: [\[Link\]](#)
- Honeywell Safety Products.Silver Shield® / 4H® Permeation Data Guide. Available at: [\[Link\]](#)
- National Institute for Occupational Safety and Health (NIOSH).Glycol Ethers: 2-Butoxyethanol. CDC. Available at: [\[Link\]](#)

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## Sources

- 1. Monochloroacetic Acid Acute Exposure Guideline Levels - Acute Exposure Guideline Levels for Selected Airborne Chemicals - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [pentachemicals.eu](https://pentachemicals.eu) [[pentachemicals.eu](https://pentachemicals.eu)]
- 3. [echemi.com](https://echemi.com) [[echemi.com](https://echemi.com)]
- 4. 2-Butoxyethyl chloroacetate | C<sub>8</sub>H<sub>15</sub>ClO<sub>3</sub> | CID 79237 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/)]

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